

GNE-235: Application Notes and Protocols for Cancer Cell Line-Based Research

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Compound of Interest

Compound Name: GNE-235
Cat. No.: B15561355

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Introduction

GNE-235 is a potent and selective small molecule inhibitor targeting the second bromodomain (BD2) of Polybromo-1 (PBRM1), a key component of the PBAF chromatin remodeling complex. [1][2] With a dissociation constant (K_D) of $0.28 \pm 0.02 \mu\text{M}$, **GNE-235** serves as a valuable chemical probe for elucidating the specific cellular functions of PBRM1's second bromodomain. [3][4] PBRM1 is one of the most frequently mutated genes in human cancers, particularly in clear cell renal cell carcinoma (ccRCC), where it functions as a tumor suppressor. [5][6] Loss of PBRM1 is associated with advanced tumor stage and worse patient outcomes, highlighting its importance in cancer biology. [5]

These application notes provide a comprehensive guide for the initial in vitro investigation of **GNE-235** in cancer cell lines. While specific anti-tumor efficacy data for **GNE-235** has not been extensively published, the following protocols and data presentation frameworks are based on established methodologies for characterizing bromodomain inhibitors and the known functions of its target, PBRM1.

Data Presentation

The following tables are templates for summarizing the quantitative data obtained from the experimental protocols outlined below.

Table 1: Anti-Proliferative Activity of **GNE-235** in Cancer Cell Lines

Cell Line	Cancer Type	PBRM1 Status	IC50 (μM)
e.g., 786-O	Clear Cell Renal Carcinoma	Deficient	User Data
e.g., A498	Clear Cell Renal Carcinoma	Deficient	User Data
e.g., Caki-1	Clear Cell Renal Carcinoma	Wild-Type	User Data
e.g., LNCaP	Prostate Cancer	Wild-Type	User Data

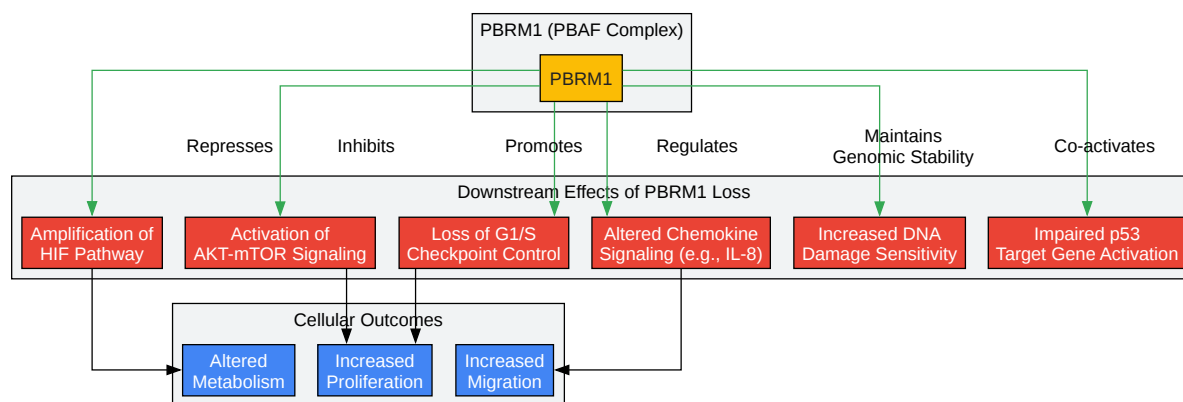
Table 2: Effect of **GNE-235** on Downstream Protein Expression

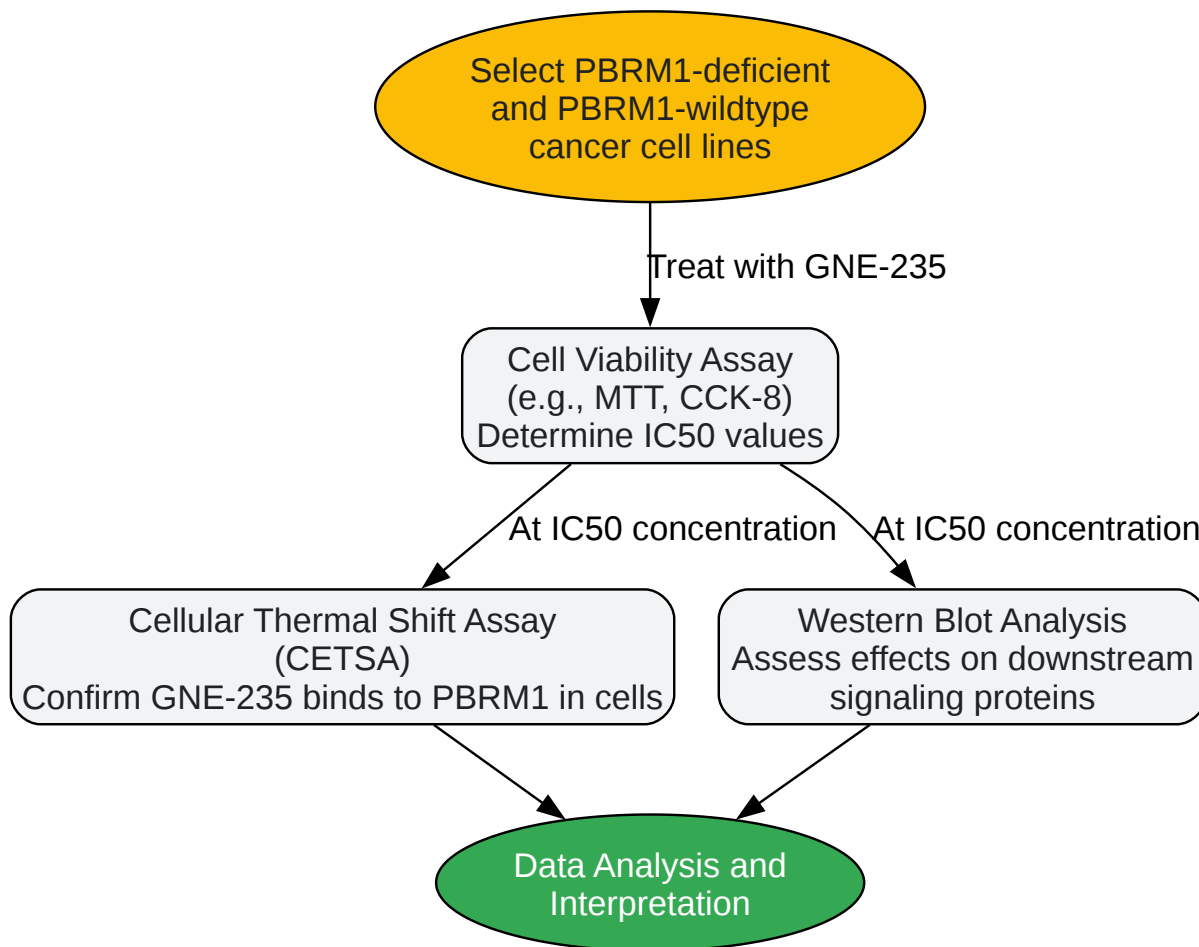
Cell Line	Treatment	P-AKT (Ser473)	c-MYC	p21	IL-8
e.g., 786-O	Vehicle (DMSO)	User Data	User Data	User Data	User Data
e.g., 786-O	GNE-235 (IC50)	User Data	User Data	User Data	User Data
e.g., Caki-1	Vehicle (DMSO)	User Data	User Data	User Data	User Data
e.g., Caki-1	GNE-235 (IC50)	User Data	User Data	User Data	User Data

Signaling Pathways and Experimental Workflows

PBRM1 Signaling Pathways

PBRM1, as part of the PBAF complex, plays a crucial role in chromatin remodeling and gene expression. Its loss is implicated in several cancer-related signaling pathways.





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- [4. GNE-235 - Immunomart \[immunomart.com\]](#)
- [5. PBRM1 regulates proliferation and the cell cycle in renal cell carcinoma through a chemokine/chemokine receptor interaction pathway - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. PBRM1 Regulates the Expression of Genes Involved in Metabolism and Cell Adhesion in Renal Clear Cell Carcinoma - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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